

Proper Disposal of CCI-006: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CCI-006

Cat. No.: B15578913

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **CCI-006**, a selective inhibitor of MLL-rearranged leukemia cells. Adherence to these protocols is vital to minimize risks to personnel and the environment.

Given that a specific Safety Data Sheet (SDS) with detailed disposal instructions for **CCI-006** is not readily available, it must be handled as a potentially hazardous chemical. The following procedures are based on established best practices for the disposal of small molecule inhibitors and other hazardous laboratory chemicals.

Key Disposal Parameters

All quantitative data related to the disposal of **CCI-006** should be managed in accordance with your institution's specific hazardous waste program guidelines. The following table summarizes general parameters for the safe handling and disposal of chemical waste like **CCI-006**.

Parameter	Guideline	Source
Waste Classification	Hazardous Chemical Waste	[1][2]
Container Type	Chemically compatible, leak-proof, with a secure lid	[2][3]
Container Labeling	"Hazardous Waste," "CCI-006," concentration, and accumulation start date	[4]
Storage Location	Designated and well-ventilated satellite accumulation area	[1][4]
Maximum Accumulation Volume	55 gallons (or as specified by institutional EHS)	[1][5]
Maximum Accumulation Time	12 months (or as specified by institutional EHS)	[1]

Disposal Protocol: A Step-by-Step Guide

The proper disposal of **CCI-006** involves a systematic approach to ensure safety and regulatory compliance. The following protocol outlines the necessary steps from waste generation to final pickup by authorized personnel.

Step 1: Personal Protective Equipment (PPE)

Before handling **CCI-006** waste, ensure you are wearing appropriate personal protective equipment.

- Mandatory:
 - Lab coat
 - Safety glasses or goggles
 - Chemical-resistant gloves (e.g., nitrile)
- Recommended for solid/powdered form:

- Respiratory protection (e.g., N95 respirator or as determined by a risk assessment)

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Identify **CCI-006** Waste: This includes:
 - Unused or expired solid **CCI-006**.
 - Solutions containing **CCI-006**.
 - Contaminated labware (e.g., pipette tips, vials, flasks, and gloves).
- Separate Waste Streams:
 - Solid Waste: Collect solid **CCI-006** and contaminated disposables in a designated, leak-proof hazardous waste container.[\[4\]](#)
 - Liquid Waste: Collect solutions containing **CCI-006** in a separate, compatible liquid waste container. Do not mix with other incompatible waste streams.[\[3\]](#)
 - Sharps: Any contaminated needles or other sharps must be placed in a designated sharps container.

Step 3: Waste Collection and Container Management

- Select Appropriate Containers: Use containers that are chemically compatible with **CCI-006** and are in good condition with secure, tight-fitting lids.[\[2\]](#)
- Label Containers Clearly: All waste containers must be labeled with the following information:[\[4\]](#)
 - The words "Hazardous Waste"
 - The full chemical name: "**CCI-006**"
 - The concentration of **CCI-006** in the waste

- The date when waste was first added to the container (accumulation start date)
- Keep Containers Closed: Waste containers must be kept securely closed at all times, except when adding waste.[3]

Step 4: Temporary Storage

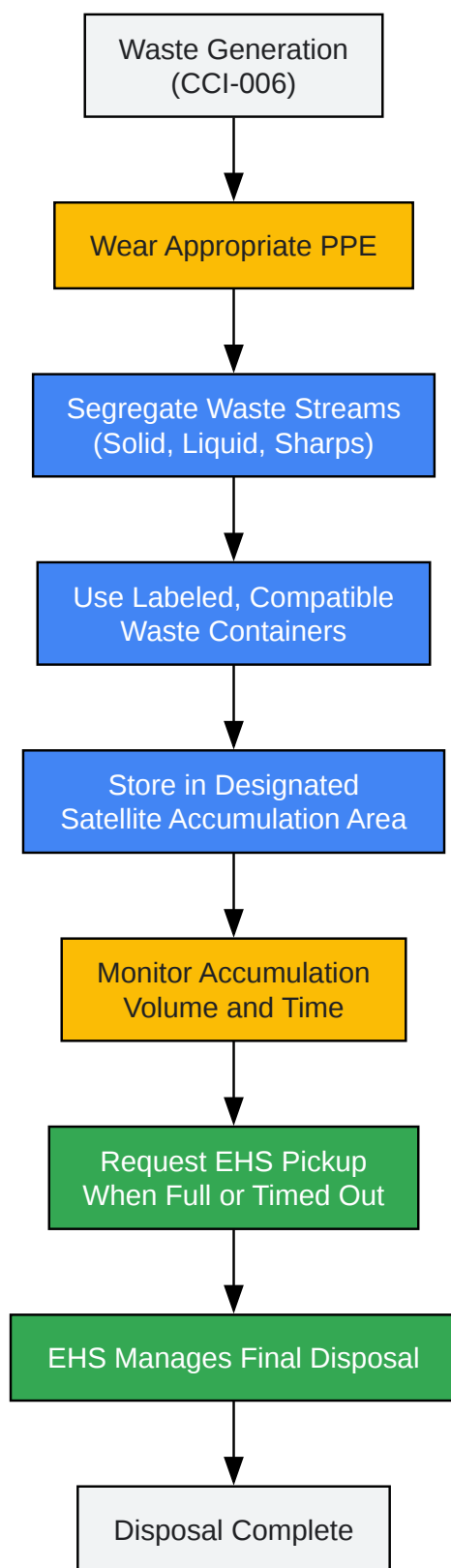
- Designated Accumulation Area: Store the labeled hazardous waste containers in a designated and well-ventilated satellite accumulation area within the laboratory.[1][4]
- Secondary Containment: Place liquid waste containers in secondary containment bins to prevent the spread of potential spills.[3]
- Monitor Accumulation Limits: Be aware of your institution's limits on the volume of hazardous waste that can be stored in a satellite accumulation area (typically up to 55 gallons).[1][5]

Step 5: Arranging for Disposal

- Contact Environmental Health and Safety (EHS): Once a waste container is full or nearing its accumulation time limit, contact your institution's Environmental Health and Safety (EHS) department to arrange for a waste pickup.[4]
- Complete a Waste Pickup Request: Fill out any required hazardous waste pickup forms, providing accurate information about the waste composition and quantity.[4]
- Do Not Dispose Down the Drain or in Regular Trash: Under no circumstances should **CCI-006** or its containers be disposed of in the regular trash or down the sanitary sewer.[3][5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **CCI-006**.



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Caption: Logical workflow for the safe disposal of **CCI-006**.

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